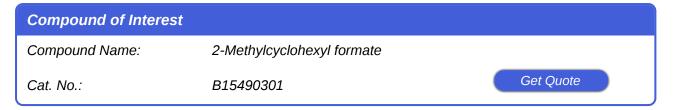


Application Notes and Protocols: 2-Methylcyclohexyl Formate in Chemical Synthesis

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the synthetic utility of **2-methylcyclohexyl formate** as a versatile starting material in organic synthesis. The protocols outlined below are based on established chemical transformations of formate esters and are intended to serve as a foundational guide for laboratory applications.

Introduction

2-Methylcyclohexyl formate is a cyclic ester that can serve as a precursor for a variety of valuable chemical entities. Its reactivity is centered around the formate ester functionality, which can undergo several key transformations including hydrolysis, transesterification, and formylation reactions. These reactions allow for the introduction of the 2-methylcyclohexanol moiety or the formyl group into target molecules, making it a useful building block in the synthesis of more complex structures, including potential pharmaceutical intermediates.

Physicochemical Properties

A summary of the key physicochemical properties of **2-methylcyclohexyl formate** is provided in the table below.



Property	Value
Molecular Formula	C ₈ H ₁₄ O ₂
Molecular Weight	142.20 g/mol
CAS Number	5726-28-3
Appearance	Colorless liquid (predicted)
Boiling Point	Not specified, but expected to be similar to related cyclohexyl esters.
Solubility	Expected to be soluble in common organic solvents.

Key Synthetic Applications and Protocols Hydrolysis to 2-Methylcyclohexanol

The hydrolysis of **2-methylcyclohexyl formate** provides a straightforward method for the preparation of 2-methylcyclohexanol, a valuable synthetic intermediate. This reaction can be catalyzed by either acid or base.

Reaction Scheme:

Experimental Protocol (Acid-Catalyzed Hydrolysis):

- To a round-bottom flask equipped with a reflux condenser, add 2-methylcyclohexyl formate (1.0 eq).
- Add a 1:1 mixture of water and a suitable organic co-solvent (e.g., dioxane or THF) to dissolve the ester.
- Add a catalytic amount of a strong acid, such as sulfuric acid (H₂SO₄) or hydrochloric acid (HCl) (e.g., 10 mol%).
- Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).



- Upon completion, cool the reaction mixture to room temperature and neutralize the acid with a suitable base (e.g., saturated sodium bicarbonate solution).
- Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to afford crude 2-methylcyclohexanol.
- Purify the product by distillation or column chromatography.

Expected Outcome:

This procedure is expected to yield 2-methylcyclohexanol. The yield will depend on the specific reaction conditions and purification method.

Transesterification to Other Esters

2-Methylcyclohexyl formate can be converted to other esters via transesterification. This reaction is typically catalyzed by an acid or a base and involves reacting the formate ester with an alcohol.

Reaction Scheme:

Experimental Protocol (Base-Catalyzed Transesterification with Ethanol):

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **2-methylcyclohexyl formate** (1.0 eq) in an excess of dry ethanol (which also serves as the solvent).
- Add a catalytic amount of a strong base, such as sodium ethoxide (NaOEt) (e.g., 5-10 mol%).
- Stir the reaction mixture at room temperature or with gentle heating. Monitor the reaction progress by TLC or GC.
- Once the reaction is complete, neutralize the catalyst with a weak acid (e.g., acetic acid or saturated ammonium chloride solution).



- Remove the excess ethanol under reduced pressure.
- Partition the residue between water and an organic solvent (e.g., diethyl ether).
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate to yield the crude product mixture (ethyl formate and 2-methylcyclohexanol).
- The products can be separated and purified by fractional distillation.

Quantitative Data for Analogous Reactions:

While specific data for **2-methylcyclohexyl formate** is not readily available, analogous transesterification reactions of other esters provide an expectation of high conversion rates under optimized conditions. For instance, two-stage transesterification of oils with ethanol can achieve over 99% conversion.[1]

Use as a Formylating Agent

2-Methylcyclohexyl formate can act as a formylating agent for primary and secondary amines to produce N-substituted formamides. These formamides are important intermediates in the synthesis of various pharmaceuticals and other fine chemicals.[2][3]

Reaction Scheme:

Experimental Protocol (Catalytic N-Formylation of Aniline):

- In a reaction vessel, combine **2-methylcyclohexyl formate** (1.2 eq), aniline (1.0 eq), and a suitable catalyst. While specific catalysts for this ester are not documented, guanidine-based catalysts have been shown to be effective for formylations with methyl formate.[4]
- The reaction can be performed neat or in a suitable solvent (e.g., acetonitrile).
- Stir the mixture at room temperature or with heating, monitoring the reaction by TLC or GC.
- Upon completion, the catalyst can be removed by filtration if heterogeneous, or the reaction mixture can be worked up by partitioning between an organic solvent and water.
- The organic layer is then washed, dried, and concentrated.



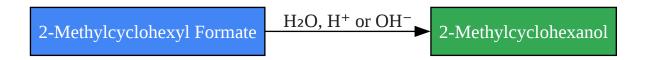
• The resulting N-phenylformamide (formanilide) and 2-methylcyclohexanol can be separated by column chromatography or crystallization.

Quantitative Data for Analogous Reactions:

The N-formylation of aniline with other formylating agents under optimized conditions can achieve high yields, often exceeding 90%. For example, using formic acid with a catalyst can yield formanilide in over 95% yield.

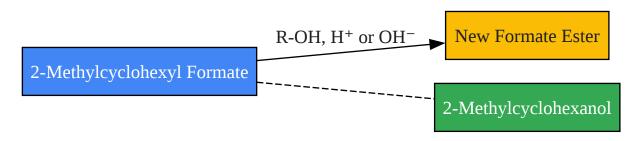
Visualization of Synthetic Pathways

The following diagrams illustrate the key synthetic transformations of **2-methylcyclohexyl** formate.



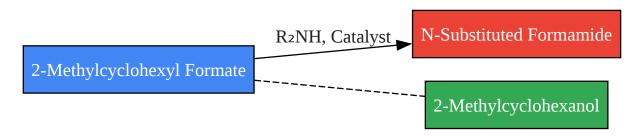
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Hydrolysis of 2-Methylcyclohexyl Formate.



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Transesterification of 2-Methylcyclohexyl Formate.





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